

Best practices for storing and handling ONO-TR-772

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Compound of Interest

Compound Name: ONO-TR-772

Cat. No.: B15587138

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ONO-TR-772 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **ONO-TR-772**, along with troubleshooting guides and frequently asked questions to ensure experimental success.

Best Practices for Storage and Handling

Proper storage and handling of **ONO-TR-772** are critical for maintaining its stability and ensuring the reproducibility of experimental results.

Q: How should I store **ONO-TR-772** upon receipt?

A: **ONO-TR-772** is shipped at room temperature in the continental US, though this may vary for other locations.^[1] Upon receipt, it is crucial to store the compound under the appropriate conditions to ensure its long-term stability. For the compound in its solid (powder) form, storage at -20°C is recommended for up to 3 years, or at 4°C for up to 2 years.^[1]

Q: What are the recommended storage conditions for **ONO-TR-772** stock solutions?

A: Once **ONO-TR-772** is in a solvent, its storage requirements change. For stock solutions, it is recommended to store them at -80°C for a period of up to 6 months.^[1] Alternatively, they can be stored at -20°C for up to 1 month.^[1] Adhering to these temperature and time guidelines is essential to prevent degradation of the compound.

Storage Condition Summary

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Troubleshooting Guide

This guide addresses specific issues that users may encounter during their experiments with **ONO-TR-772**.

Q: I'm having trouble dissolving **ONO-TR-772**.

A: **ONO-TR-772** has low aqueous solubility (<5 µM).[2] For in vitro experiments, Dimethyl sulfoxide (DMSO) is a recommended solvent, with a solubility of 100 mg/mL (208.36 mM).[1] To aid dissolution, consider the following steps:

- Use fresh DMSO: DMSO is hygroscopic and absorbed water can impact solubility. Always use newly opened DMSO.[1]
- Apply heat and sonication: Gentle warming to 60°C and ultrasonication can significantly aid in dissolving the compound.[1]

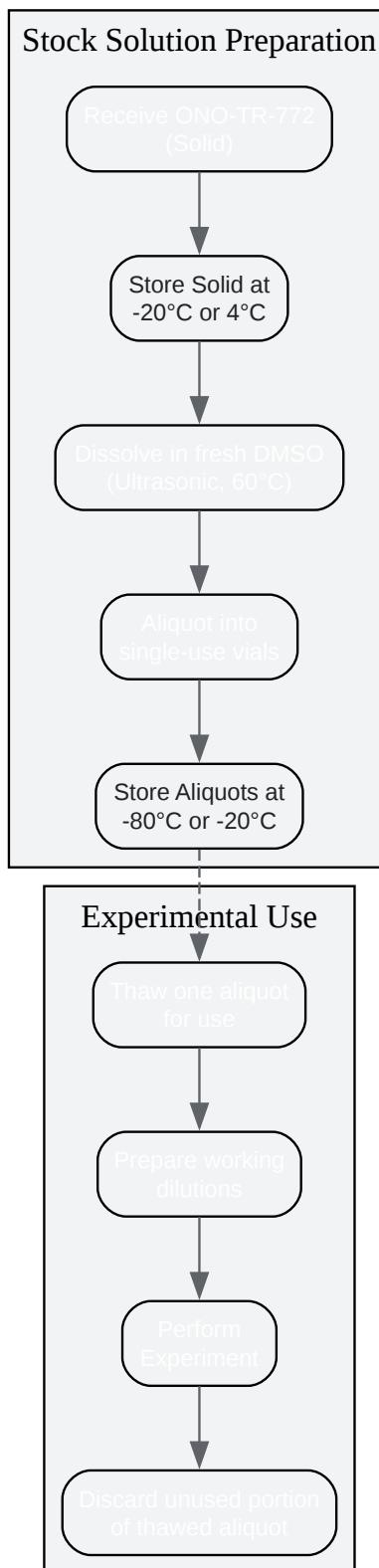
Q: My experimental results are inconsistent.

A: Inconsistent results can stem from several factors related to the handling of **ONO-TR-772**. Consider the following:

- Improper storage: Verify that the compound and any stock solutions have been stored at the correct temperatures and within their recommended shelf life. Degradation due to improper storage is a common cause of variability.

- Inaccurate dilutions: Ensure that your dilution calculations are correct and that you are using calibrated pipettes.
- Freeze-thaw cycles: Minimize the number of freeze-thaw cycles for your stock solutions, as this can lead to degradation. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.

Below is a workflow to minimize variability when preparing **ONO-TR-772** for experiments.



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Recommended workflow for preparing **ONO-TR-772** solutions.

Frequently Asked Questions (FAQs)

Q: What is the mechanism of action of **ONO-TR-772**?

A: **ONO-TR-772** is a selective inhibitor of the TREK (TWIK-related potassium channel) family of two-pore domain potassium (K₂P) channels.[\[1\]](#)[\[3\]](#)[\[4\]](#) It has a potent inhibitory effect on TREK-1 with an IC₅₀ of 15 nM.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q: What is the molecular formula and weight of **ONO-TR-772**?

A: The molecular formula of **ONO-TR-772** is C₂₆H₂₃ClFN₃O₃, and its molecular weight is 479.93 g/mol .[\[1\]](#)

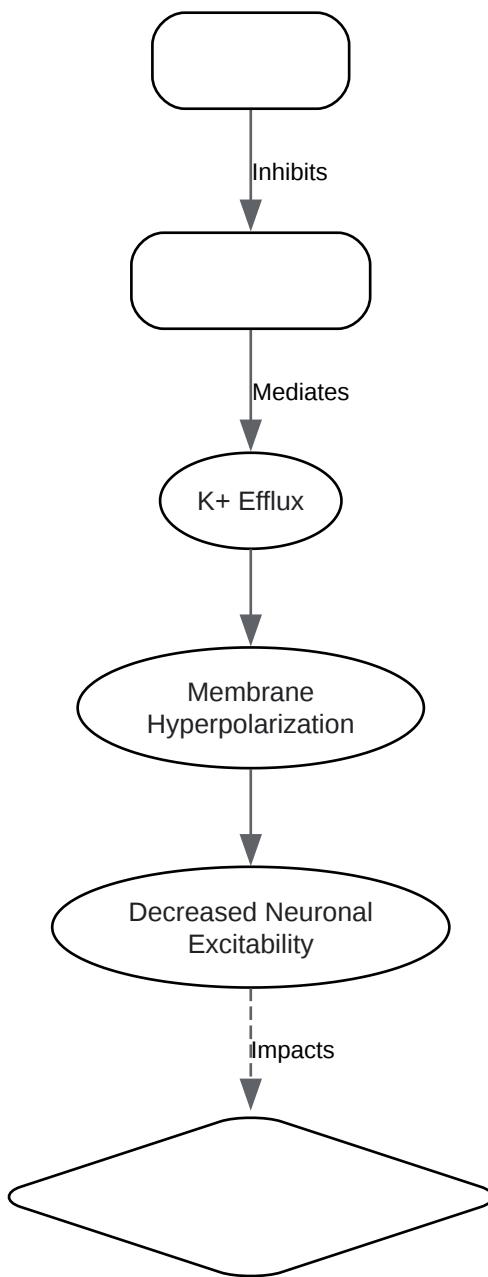
Q: In what types of studies has **ONO-TR-772** been used?

A: **ONO-TR-772** has been demonstrated to be a valuable in vivo tool compound.[\[2\]](#) It is noted for its ability to penetrate the central nervous system (CNS) and has shown efficacy in a mouse model of recognition memory.[\[1\]](#)[\[2\]](#)[\[5\]](#) This makes it suitable for research into diseases related to cognitive impairment.[\[1\]](#)

Q: What is the selectivity profile of **ONO-TR-772**?

A: **ONO-TR-772** is highly selective for TREK channels, showing over 10 μM of activity against other K₂P channels, with the exception of TREK-2.[\[2\]](#)[\[5\]](#) Broader pharmacology screening has shown that at 10 μM, it has minimal off-target effects, with the most significant being at the A₃ adenosine receptor (84% inhibition, Ki = 0.48 μM) and certain calcium and sodium channels.[\[2\]](#)

The signaling pathway impacted by **ONO-TR-772** is outlined below.



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Signaling pathway inhibited by **ONO-TR-772**.

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